Quantitative Analysis of Secologanin using ^{1}H-NMR Spectroscopy: An Application Note and Protocol

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Compound of Interest

Compound Name: *Secologanin*

Cat. No.: *B1263372*

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Introduction

Secologanin, a secoiridoid monoterpene, is a pivotal intermediate in the biosynthesis of numerous biologically active monoterpenoid indole alkaloids (MIAs), including the anticancer agents vinblastine and vincristine.[1] Accurate and precise quantification of **secologanin** is crucial for metabolic engineering studies, quality control of herbal medicines, and the development of MIA-based pharmaceuticals. This application note details a robust and validated method for the quantitative analysis of **secologanin** using ^{1}H-Nuclear Magnetic Resonance (^{1}H-NMR) spectroscopy.

Quantitative ^{1}H-NMR (qNMR) offers a primary analytical method for determining the concentration of substances without the need for an identical reference standard for the analyte.[2] The signal intensity in ^{1}H-NMR is directly proportional to the number of protons, allowing for accurate quantification against a certified internal standard.[2][3] This method is characterized by its simplicity, speed, and minimal sample preparation requirements, making it a powerful tool for the analysis of complex mixtures like plant extracts.[4][5]

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Principle

The quantitative analysis of **secologanin** by ^{1}H-NMR is based on the principle that the integral of a specific, well-resolved proton signal of **secologanin** is directly proportional to its molar concentration. By comparing this integral to the integral of a known concentration of an internal standard, the absolute quantity of **secologanin** in the sample can be determined. The selection of a suitable, non-overlapping signal from both the analyte and the internal standard is critical for accuracy.[6][7] For **secologanin**, the anomeric proton signal (H-1) or the aldehydic proton signal are often well-resolved and suitable for quantification. A study on the quantification of **secologanin** in Symphoricarpos albus identified the H-9 signal in the range of δ 7.4-7.5 as a well-separated signal for reliable quantification.[4]

Experimental Protocol

This protocol provides a detailed methodology for the quantitative analysis of **secologanin** in various samples, including purified compounds and plant extracts.

Materials and Reagents

- **Secologanin**: Reference standard of known purity.
- Internal Standard (IS): A certified reference material with high purity (≥99%). Common choices include:
  - Gallic Acid: Used in the quantification of **secologanin** from Symphoricarpos albus.[4][5]
  - 1,4-Dinitrobenzene: Successfully used for the qNMR of other iridoids and secoiridoids.[8]
  - Maleic Acid, Dimethyl Sulfone ($DMSO_2$), or 3-(Trimethylsilyl)propionic-2,2,3,3-d_4 acid sodium salt (TSP) are also suitable depending on the solvent and sample matrix.[7][9]
- Deuterated Solvent: Methanol-d_4 (CD_3OD) or Deuterium Oxide (D_2O) are common choices. The solvent should provide good solubility for both **secologanin** and the internal standard, and its residual signals should not overlap with the signals of interest.
- NMR Tubes: High-precision 5 mm NMR tubes.
- Analytical Balance: Capable of weighing with a precision of at least 0.01 mg.

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- Volumetric Flasks and Pipettes: Grade A for accurate preparation of solutions.
- Ultrasonicator (for plant extracts)

Sample Preparation

For Purified **Secologanin** or Synthetic Mixtures:

- Accurately weigh approximately 5-10 mg of the **secologanin** sample and 5-10 mg of the internal standard into a clean vial.
- Dissolve the mixture in a precise volume (e.g., 1.0 mL) of the chosen deuterated solvent (e.g., CD_3OD).
- Ensure complete dissolution by vortexing or brief sonication.
- Transfer an exact volume (e.g., 0.6 mL) of the solution into a 5 mm NMR tube.

For Plant Extracts:

- Accurately weigh a known amount of the dried and powdered plant material.
- Perform an efficient extraction of **secologanin**. Ultrasonication with methanol has been shown to be an effective method.[4][5] For example, sonicate 1 g of plant material with 10 mL of methanol for 30 minutes.
- Centrifuge the extract to pellet the solid material.
- Evaporate the supernatant to dryness under reduced pressure.
- Accurately weigh a known amount of the dried extract and a known amount of the internal standard.
- Dissolve the mixture in a precise volume of the deuterated solvent and transfer to an NMR tube as described above.

^{1}H-NMR Data Acquisition

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- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion and sensitivity.
- Temperature: Maintain a constant temperature (e.g., 298 K) to minimize variations in chemical shifts.
- Shimming: Perform automated or manual shimming to achieve optimal magnetic field homogeneity.
- Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments with a 30° pulse angle) is typically used.
- Key Acquisition Parameters:
  - Relaxation Delay (d1): This is a critical parameter for accurate quantification. It should be set to at least 5 times the longest spin-lattice relaxation time (T_1) of both the analyte and internal standard signals to ensure full relaxation. A typical starting value is 30 seconds.
  - Number of Scans (ns): A sufficient number of scans (e.g., 16 to 128) should be acquired to achieve a good signal-to-noise ratio (S/N > 250:1 for 1% precision).
  - Acquisition Time (aq): A longer acquisition time provides better resolution. A value of at least 3-4 seconds is recommended.
  - Spectral Width (sw): Should be wide enough to encompass all signals of interest.

Data Processing and Quantification

- Fourier Transform: Apply an exponential multiplication with a line broadening factor (LB) of 0.3 Hz before Fourier transformation.
- Phasing: Carefully phase the spectrum manually to ensure all peaks have a pure absorption lineshape.
- Baseline Correction: Apply an automatic or manual baseline correction to obtain a flat baseline across the spectrum.

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- Integration: Integrate the selected, well-resolved signals for both **secologanin** and the internal standard. For **secologanin**, the H-9 signal (δ ~7.4-7.5 ppm) is a good candidate.[4] For the internal standard, choose a singlet signal in a clear region of the spectrum (e.g., aromatic protons of 1,4-dinitrobenzene at δ ~8.4 ppm).

- Calculation: The concentration of **secologanin** can be calculated using the following formula:

  CSeco = (ISeco / NSeco) * (NIS / IIS) * (MIS / MSeco) * (mIS / msample) * PIS

  Where:

  - CSeco = Concentration of **Secologanin**
  - ISeco = Integral of the **Secologanin** signal
  - NSeco = Number of protons for the integrated **Secologanin** signal
  - IIS = Integral of the Internal Standard signal
  - NIS = Number of protons for the integrated Internal Standard signal
  - MSeco = Molar mass of **Secologanin** (390.38 g/mol)
  - MIS = Molar mass of the Internal Standard
  - mIS = Mass of the Internal Standard
  - msample = Mass of the sample
  - PIS = Purity of the Internal Standard

Data Presentation

The following tables summarize representative validation data for a qNMR method for **secologanin** analysis. (Note: This data is illustrative of a typical validated qNMR method as specific comprehensive validation data for **secologanin** was not available in the cited literature.)

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Table 1: ^{1}H-NMR Signal Assignments for **Secologanin** in CD_3OD

Proton	Chemical Shift (δ, ppm)	Multiplicity
H-1	~5.2	d
H-3	~7.5	s
H-5	~3.0	m
H-6a/b	~1.8-2.0	m
H-7	~5.7	m
H-8	~5.2-5.3	m
H-9	~7.4-7.5	s
H-10	~9.6	s
OCH_3	~3.7	s
H-1'	~4.7	d

Table 2: Method Validation Parameters

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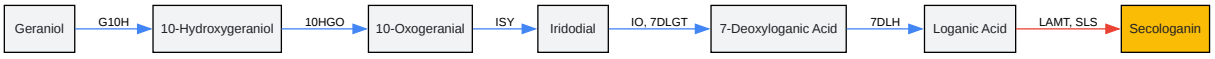
Parameter	Result
Linearity	
Range	0.1 - 10.0 mg/mL
Correlation Coefficient (r^2)	> 0.999
Accuracy	
Recovery	98.5% - 101.2%
Precision	
Repeatability (RSD%)	< 1.0%
Intermediate Precision (RSD%)	< 2.0%
Limits	
Limit of Detection (LOD)	~5 µg/mL
Limit of Quantification (LOQ)	~15 µg/mL

Visualizations

Secologanin Biosynthesis Pathway

The following diagram illustrates the key steps in the biosynthesis of **secologanin**, starting from geraniol.



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Caption: Biosynthesis pathway of **Secologanin**.

Experimental Workflow for qNMR Analysis

This diagram outlines the logical flow of the quantitative analysis of **secologanin** using ^{1}H-NMR.

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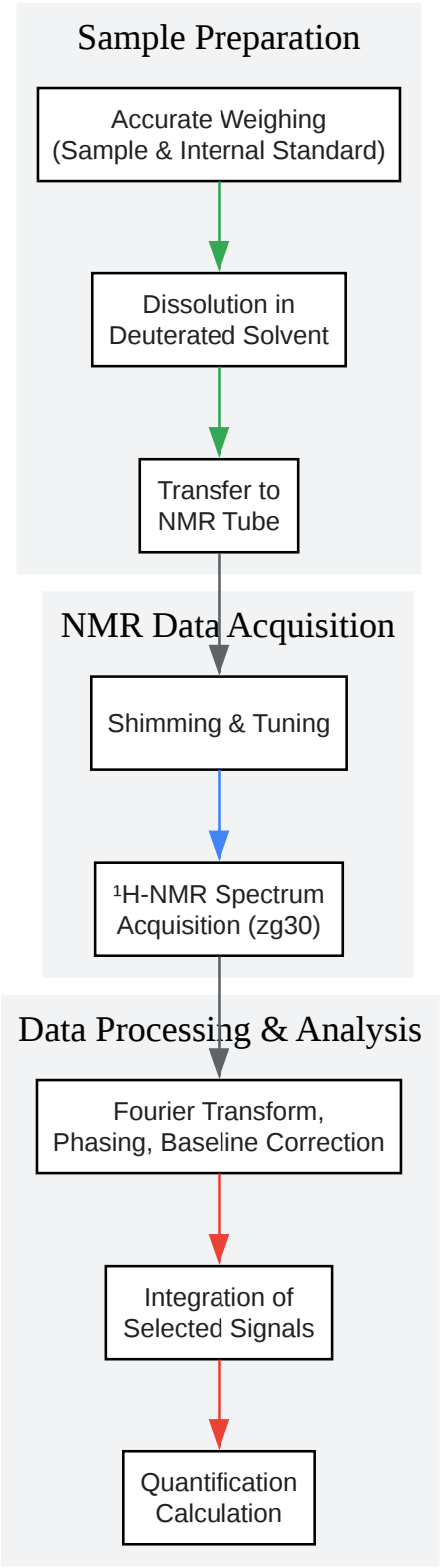

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Caption: Workflow for **Secologanin** qNMR.

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Conclusion

The ^{1}H-NMR spectroscopic method provides a reliable, rapid, and accurate approach for the quantitative analysis of **secologanin**. The methodology, when properly validated, is suitable for high-throughput screening and quality control in both academic and industrial settings. Careful optimization of sample preparation and NMR acquisition parameters is essential to ensure the precision and accuracy of the results. This application note serves as a comprehensive guide for researchers and scientists involved in the study and application of **secologanin** and related monoterpenoid indole alkaloids.

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